

comparative study of SK-MEL-24 and SK-MEL-2 invasion assays

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A Comparative Analysis of SK-MEL-2 and SK-MEL-24 Invasion Assays

This guide provides a comparative study of the invasive properties of two human melanoma cell lines, SK-MEL-2 and SK-MEL-24, based on experimental data from in vitro invasion assays. The information is intended for researchers, scientists, and drug development professionals working in oncology and cancer biology.

Comparative Invasion Assay Data

The invasive potential of SK-MEL-2 and SK-MEL-24 cell lines was evaluated using a transwell filter assay. The following table summarizes the percentage of invading cells, providing a direct comparison of their baseline invasive capabilities.

| Cell Line | Treatment | Mean Percentage of Invasive Cells (%) |
|-----------|-----------------------------|---------------------------------------|
| SK-MEL-2 | Control (0 µg/ml imiquimod) | 100 (Normalized) |
| SK-MEL-24 | Control (0 µg/ml imiquimod) | 100 (Normalized) |

Note: In the referenced study, the control groups for both cell lines were normalized to 100% to assess the effects of a treatment. The study demonstrated a dose-dependent decrease in invasion for both cell lines with imiquimod treatment. For instance, at a concentration of 10 µg/ml of imiquimod, the invasion of SK-MEL-2 cells was reduced by 31.57%, while SK-MEL-24

cell invasion was reduced by 43.87%[\[1\]](#)[\[2\]](#). This suggests that under the experimental conditions, SK-MEL-24 may be more sensitive to this particular anti-invasive agent[\[1\]](#)[\[2\]](#).

Experimental Protocols

The following is a detailed methodology for the invasion assay used to compare SK-MEL-2 and SK-MEL-24 cells.

Transwell Invasion Assay Protocol

This protocol is based on the methodology described in the comparative study of SK-MEL-2 and SK-MEL-24 invasion[\[1\]](#)[\[2\]](#).

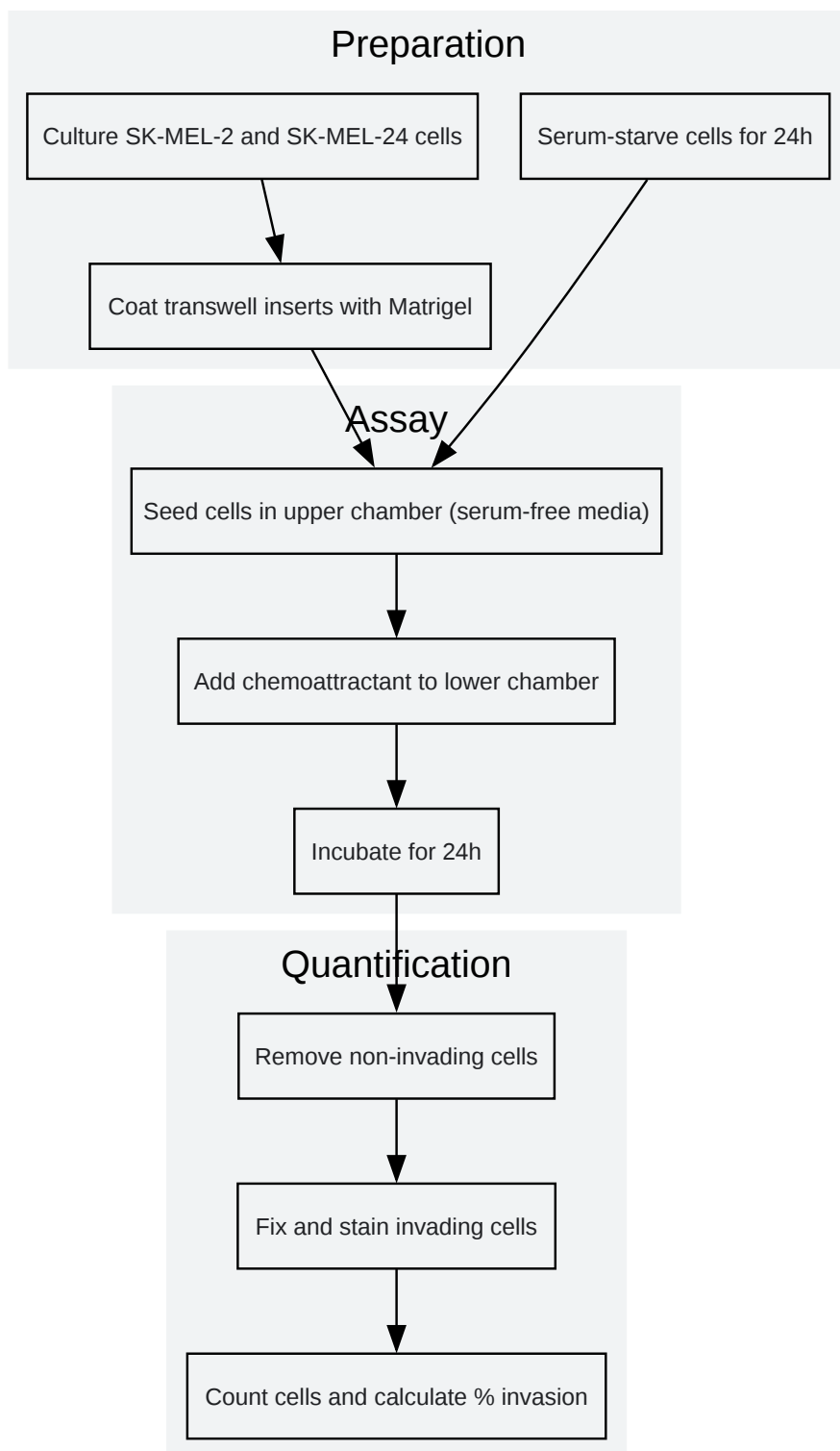
- **Cell Culture:** SK-MEL-2 and SK-MEL-24 cells are cultured in appropriate media (e.g., DMEM) supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Preparation of Transwell Inserts:** Transwell inserts with an 8 µm pore size polycarbonate membrane are coated with a thin layer of Matrigel (a basement membrane matrix). The Matrigel is diluted with serum-free cell culture medium and allowed to solidify in the inserts.
- **Cell Seeding:** Cells are serum-starved for 24 hours prior to the assay. Following starvation, cells are harvested, washed, and resuspended in serum-free medium. A suspension of 1×10^5 cells is added to the upper chamber of the Matrigel-coated transwell inserts.
- **Chemoattractant:** The lower chamber of the transwell is filled with complete medium containing a chemoattractant, such as 10% fetal bovine serum, to stimulate cell invasion.
- **Incubation:** The transwell plates are incubated for 24 hours to allow for cell invasion through the Matrigel and the porous membrane.
- **Quantification of Invasion:**
 - After incubation, non-invading cells on the upper surface of the membrane are removed with a cotton swab.
 - The invading cells on the lower surface of the membrane are fixed with methanol and stained with a solution such as Coomassie blue or crystal violet.

- The stained cells are then visualized and counted under a microscope. The number of invading cells is determined by counting the cells in several random fields of view.
- The percentage of invasion is calculated as the ratio of the number of invading cells to the total number of cells seeded, multiplied by 100.

Visualizations

Experimental Workflow for Transwell Invasion Assay

Transwell Invasion Assay Workflow

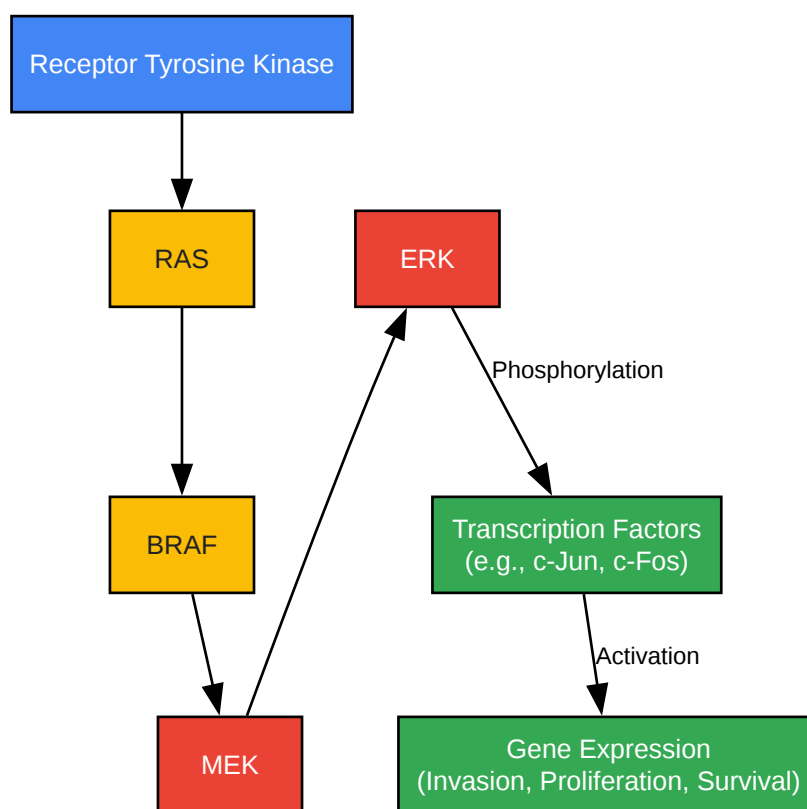
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Caption: Workflow of the transwell invasion assay.

Signaling Pathways in Melanoma Invasion

While a direct comparative study of the signaling pathways governing invasion in SK-MEL-2 versus SK-MEL-24 is not readily available in the provided search results, a general representation of key pathways involved in melanoma cell invasion can be illustrated. These pathways are often dysregulated in metastatic melanoma. The SK-MEL-2 cell line has a mutant N-Ras and wildtype B-Raf, while SK-MEL-24 has a wildtype N-Ras and a mutant B-Raf (V600E)[3][4][5]. These mutations can lead to the activation of downstream pathways like the MAPK/ERK pathway, which is crucial for cell proliferation and invasion.

Simplified MAPK/ERK Signaling Pathway in Melanoma



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Caption: Simplified MAPK/ERK signaling pathway in melanoma.

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References

- 1. researchgate.net [researchgate.net]
- 2. The Effect of Imiquimod on Matrix Metalloproteinases and Tissue Inhibitors of Metalloproteinases in Malignant Melanoma Cell Invasion - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Cellosaurus cell line SK-MEL-24 (CVCL_0599) [cellosaurus.org]
- 5. SK-MEL-2 Cells [cytion.com]
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